

Environmental Fate and Degradation of Fenbutatin Oxide: A Technical Guide

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Compound of Interest

Compound Name: Fenbutatin oxide-d30

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This technical guide provides a comprehensive overview of the environmental fate and degradation of Fenbutatin oxide, an organotin acaricide. The information presented herein is intended to support environmental risk assessments and to provide a deeper understanding of the behavior of this compound in various environmental compartments. This document details the degradation pathways, summarizes key quantitative data, and outlines the experimental methodologies used in its environmental assessment.

Physicochemical Properties

Fenbutatin oxide is a white crystalline solid with low water solubility and a high octanol-water partition coefficient (K_{ow}), indicating its lipophilic nature and potential for bioaccumulation. A summary of its key physicochemical properties is presented in Table 1.

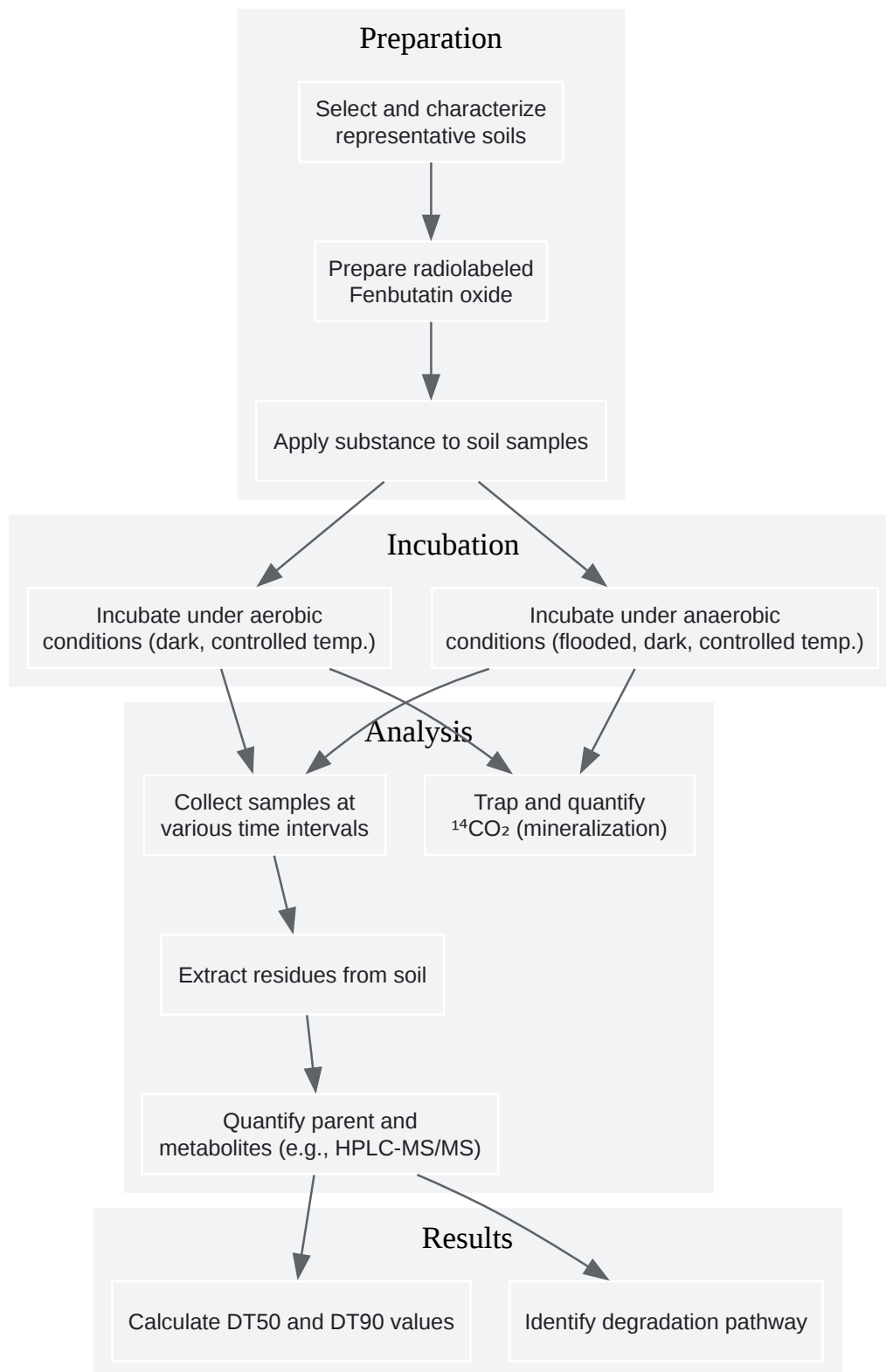
Table 1: Physicochemical Properties of Fenbutatin Oxide

Property	Value	Reference
Molecular Formula	C ₆₀ H ₇₈ OSn ₂	[1]
Molecular Weight	1052.7 g/mol	[1]
Physical State	White crystalline solid	[1]
Water Solubility	0.0127 mg/L	[2]
Vapor Pressure	1.8 x 10 ⁻¹¹ mm Hg	[2]
Octanol-Water Partition Coefficient (log K _{ow})	12.8	[2]
Soil Organic Carbon-Water Partitioning Coefficient (K _{oc})	2721 - 110,000 mL/g	[2]

Environmental Degradation Pathways

Fenbutatin oxide is persistent in the environment and degrades slowly. The primary degradation pathway involves the cleavage of the tin-oxygen-tin bond followed by the loss of the tris(2-methyl-2-phenylpropyl)tin groups. The major degradation products identified in soil and on plant surfaces are dihydroxy-bis-(2-methyl-2-phenylpropyl) stannane (SD 31723) and 2-methyl-2-phenylpropyl stannic acid (SD 33608), ultimately leading to the formation of inorganic tin.[1]

A simplified degradation pathway of Fenbutatin oxide in the environment is illustrated below.



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